

# An In-depth Technical Guide to 2-Fluoroethyl fluoroacetate

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## Compound of Interest

Compound Name: 2-Fluoroethyl fluoroacetate

Cat. No.: B15290528

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This guide provides a comprehensive overview of the structural and chemical properties of **2-Fluoroethyl fluoroacetate**, a significant organofluorine compound. Due to the compound's relevance in toxicological studies and as a precursor in specialized synthesis, this document collates available data to support research and development activities.

## Structural Formula and Chemical Identity

**2-Fluoroethyl fluoroacetate** is the ester formed from 2-fluoroethanol and fluoroacetic acid.<sup>[1]</sup><sup>[2]</sup> Its chemical structure is characterized by the presence of two fluorine atoms, one on the acetyl group and one on the ethyl group.

The structural formula is  $\text{FCH}_2\text{COOCH}_2\text{CH}_2\text{F}$ .

## Logical Structure of 2-Fluoroethyl fluoroacetate

Caption: Ball-and-stick model of **2-Fluoroethyl fluoroacetate**.

## Physicochemical Properties

A summary of the key quantitative data for **2-Fluoroethyl fluoroacetate** is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>6</sub> F <sub>2</sub> O <sub>2</sub>
Molecular Weight	124.09 g/mol
CAS Number	459-99-4
Appearance	Colorless liquid
Boiling Point	147.8 °C (estimated)
Density	1.19 g/cm <sup>3</sup> (estimated)
SMILES	C(CF)OC(=O)CF
InChI	InChI=1S/C4H6F2O2/c5-1-2-8-4(7)3-6/h1-3H2

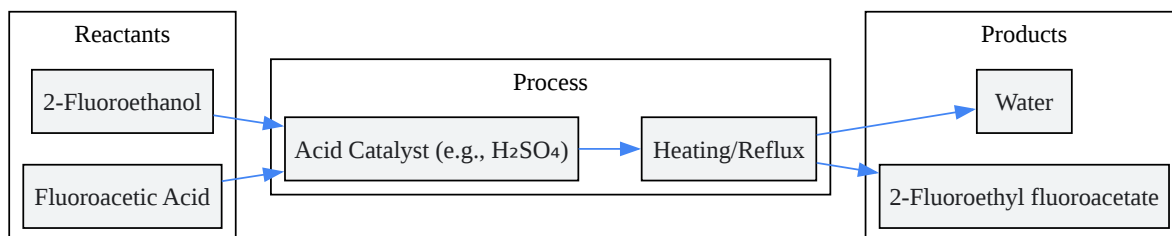
## Experimental Protocols

### Synthesis of 2-Fluoroethyl fluoroacetate

A detailed experimental protocol for the synthesis of **2-Fluoroethyl fluoroacetate** is described in the 1949 publication by Saunders and Stacey in the Journal of the Chemical Society.<sup>[1]</sup>

While direct access to the full experimental details of this specific paper is limited, the general synthetic approach involves the esterification of fluoroacetic acid with 2-fluoroethanol.

A plausible synthetic workflow, based on general esterification principles, is outlined below. It is important to note that this is a generalized representation and the specific conditions, reagents, and purification methods detailed in the original publication should be consulted for precise replication.



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## References

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- 2. JCI - LUPULON AND HUMULON—ANTIBIOTIC CONSTITUENTS OF HOPS [[jci.org](https://jci.org)]
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